

High-Purity 15(Z)-Tetracosenol: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: 15(Z)-Tetracosenol

Cat. No.: B15549579

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and experimental protocols for the use of high-purity **15(Z)-Tetracosenol**, also known as nervonyl alcohol. Given the limited specific literature on this particular fatty alcohol, this guide incorporates established methodologies for similar long-chain unsaturated lipids to provide a robust framework for its application in research and development.

Commercial Availability of High-Purity 15(Z)-Tetracosenol

High-purity **15(Z)-Tetracosenol** (>99%) is a specialized chemical available from a select number of commercial suppliers. Researchers should inquire directly with these vendors for pricing, availability, and detailed certificates of analysis.

Supplier	Product Name	Catalog Number	Purity	CAS Number	Molecular Formula	Molecular Weight
CD Biosynthesis	15(Z)-Tetracosenol	LP-1099	>99%	50995-29-4	C ₂₄ H ₄₈ O	352.64
Alfa Chemistry	15-nervonyl alcohol	99%+	50995-29-4	C ₂₄ H ₄₈ O	352.64	

Physicochemical Properties and Storage

15(Z)-Tetracosenol is a long-chain monounsaturated fatty alcohol. Its physical state is typically a waxy solid at room temperature.[1] For long-term stability, it should be stored in a freezer.[2]

Property	Value	Reference
Appearance	Solid	[2]
IUPAC Name	(15Z)-Tetracos-15-en-1-ol	[2]
Alternate Names	cis-15-Tetracosenol, (Z)-Tetracos-15-en-1-ol, Nervonyl alcohol	[2]
Storage Conditions	Freezer	[2]

Potential Research Applications

Based on the known biological activities of other long-chain fatty alcohols and unsaturated fatty acids, **15(Z)-Tetracosenol** is a candidate for investigation in several research areas:

- **Membrane Biology:** As an amphiphilic molecule, **15(Z)-Tetracosenol** can be incorporated into lipid bilayers, potentially modulating membrane fluidity and the function of membrane-associated proteins.[3][4] The cis-double bond introduces a kink in the hydrocarbon tail, which is known to increase membrane fluidity.[3]

- **Cell Signaling:** Changes in membrane properties can influence cellular signaling pathways. Some long-chain fatty alcohols have been shown to mobilize intracellular calcium, suggesting a role in signal transduction.[5]
- **Drug Delivery:** The physicochemical properties of **15(Z)-Tetracosenol** make it a potential component for the formulation of lipid-based drug delivery systems, such as liposomes and other nanoparticles.[6][7]
- **Metabolic Studies:** In biological systems, long-chain fatty alcohols can be metabolized, being oxidized to their corresponding fatty acids or esterified to form wax esters.[8]

Experimental Protocols

The following protocols are generalized for long-chain unsaturated fatty alcohols and should be optimized for specific experimental systems.

Solubilization and Preparation of Stock Solutions

Due to its hydrophobic nature, **15(Z)-Tetracosenol** is insoluble in aqueous buffers. The use of an organic solvent is necessary for initial solubilization.

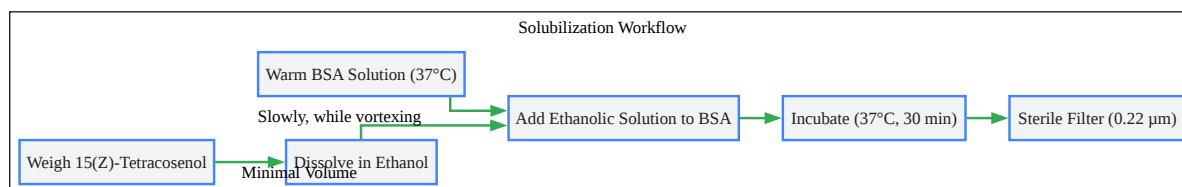
Materials:

- High-purity **15(Z)-Tetracosenol**
- Ethanol (200 proof, cell culture grade)
- Sterile, fatty acid-free Bovine Serum Albumin (BSA) solution (e.g., 10% w/v in phosphate-buffered saline)
- Water bath or sonicator
- Sterile microcentrifuge tubes or glass vials

Protocol:

- Accurately weigh the desired amount of **15(Z)-Tetracosenol** in a sterile container.

- Add a minimal amount of ethanol to dissolve the fatty alcohol completely. Gentle warming (40-50°C) or sonication may be required.
- For cell culture applications, it is recommended to complex the fatty alcohol with a carrier protein like BSA to enhance solubility and delivery to cells.
- Warm the BSA solution to 37°C.
- Slowly add the ethanolic solution of **15(Z)-Tetracosenol** to the warm BSA solution while vortexing to facilitate complex formation. The final concentration of ethanol in the cell culture medium should be kept low (ideally below 0.1%) to avoid solvent toxicity.[9]
- Incubate the mixture at 37°C for at least 30 minutes with gentle agitation.
- Sterilize the final stock solution by passing it through a 0.22 µm syringe filter.



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Caption: Workflow for solubilizing **15(Z)-Tetracosenol** for cell culture.

Preparation of Lipid Vesicles (Liposomes)

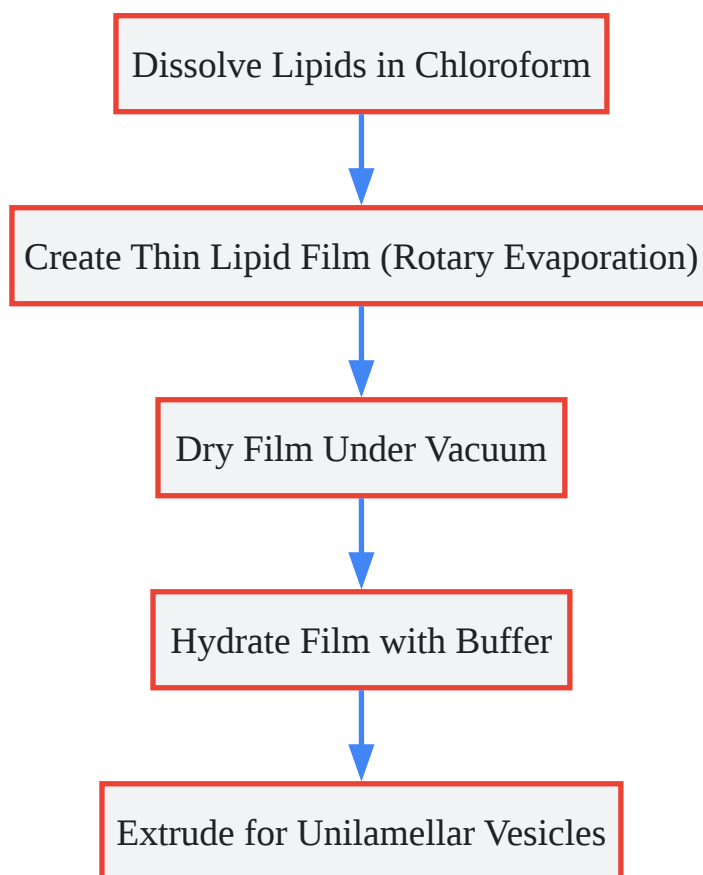
15(Z)-Tetracosenol can be incorporated into lipid vesicles to study its effects on membrane properties or for use as a delivery vehicle. The thin-film hydration method is a common technique for liposome preparation.[6][7]

Materials:

- **15(Z)-Tetracosenol**
- Phospholipids (e.g., POPC, DMPC)
- Chloroform or a chloroform:methanol mixture
- Round-bottom flask
- Rotary evaporator
- Hydration buffer (e.g., PBS, HEPES)
- Extruder with polycarbonate membranes of desired pore size

Protocol:

- Dissolve **15(Z)-Tetracosenol** and the desired phospholipids in chloroform in a round-bottom flask. The molar ratio of the components will depend on the desired properties of the vesicles.
- Remove the organic solvent using a rotary evaporator to form a thin lipid film on the wall of the flask.
- Further dry the lipid film under vacuum for at least 1 hour to remove any residual solvent.
- Hydrate the lipid film by adding the desired aqueous buffer and agitating the flask. The temperature of the buffer should be above the phase transition temperature of the lipids.
- To obtain unilamellar vesicles of a defined size, the resulting multilamellar vesicle suspension can be subjected to extrusion through polycarbonate membranes with a specific pore size (e.g., 100 nm).



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Caption: Protocol for preparing lipid vesicles containing **15(Z)-Tetracosenol**.

Analytical Methods for Characterization

High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS)

HPLC-MS is a powerful technique for the separation, identification, and quantification of **15(Z)-Tetracosenol**.

- Chromatography: Reversed-phase chromatography using a C18 column is suitable for separating the nonpolar fatty alcohol. A gradient elution with a mobile phase consisting of solvents like methanol, acetonitrile, and water with additives such as formic acid or ammonium acetate is typically employed.

- Mass Spectrometry: Electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) can be used. In positive ion mode, the molecule can be detected as its protonated form $[M+H]^+$ or as adducts with sodium $[M+Na]^+$ or ammonium $[M+NH_4]^+$. Tandem mass spectrometry (MS/MS) can be used for structural confirmation and enhanced selectivity in complex matrices.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is invaluable for the structural elucidation of **15(Z)-Tetracosenol**.

- 1H NMR: The spectrum will show characteristic signals for the terminal methyl group, the methylene groups of the long aliphatic chain, the methylene group adjacent to the hydroxyl group (around 3.6 ppm), the hydroxyl proton (variable chemical shift), and the vinylic protons of the cis-double bond (around 5.3 ppm).[\[10\]](#)
- ^{13}C NMR: The spectrum will provide information on all the carbon atoms in the molecule, with distinct chemical shifts for the carbons of the double bond and the carbon bearing the hydroxyl group.

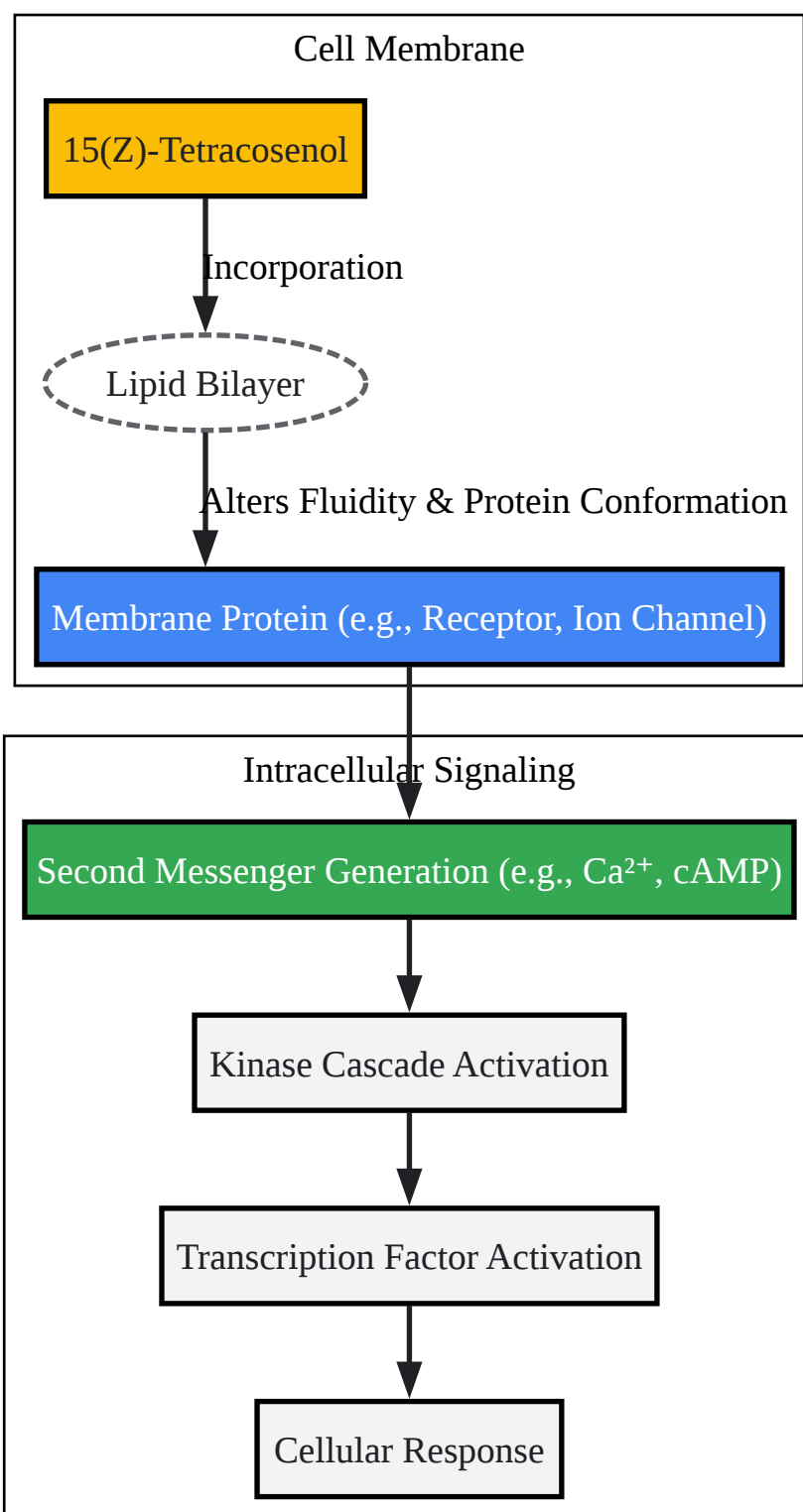
Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy can confirm the presence of key functional groups.

- A broad absorption band in the region of $3200-3600\text{ cm}^{-1}$ corresponds to the O-H stretching vibration of the alcohol group.
- Strong absorptions in the $2850-3000\text{ cm}^{-1}$ region are due to the C-H stretching vibrations of the aliphatic chain.
- A peak around 3010 cm^{-1} can indicate the =C-H stretching of the alkene group.
- The C-O stretching vibration will appear in the $1000-1260\text{ cm}^{-1}$ region.

Hypothetical Signaling Pathway

While the precise signaling pathways modulated by 15(Z)-Tetracosenol are yet to be elucidated, a plausible mechanism involves its incorporation into the cell membrane, leading to altered membrane fluidity and the modulation of membrane-bound protein function.



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Caption: Hypothetical signaling pathway initiated by **15(Z)-Tetracosenol**.

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